

Diethyl 2,5-dihydroxyterephthalate proper disposal procedures

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Compound of Interest

Compound Name: Diethyl 2,5-dihydroxyterephthalate

Cat. No.: B181162

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Proper disposal of **Diethyl 2,5-dihydroxyterephthalate** is critical for ensuring laboratory safety and environmental protection. As a substance classified with specific health hazards, it must be managed as chemical waste according to institutional and regulatory standards. This guide provides detailed procedures for its safe handling and disposal.

Safety and Hazard Profile

Diethyl 2,5-dihydroxyterephthalate is a combustible solid that poses several health risks.^[1] It is crucial to be aware of its hazard classifications before handling.

Table 1: Hazard Identification and Properties

Identifier	Value	Source
CAS Number	5870-38-2	[1]
EC Number	227-522-3	[2]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[1][3]
Signal Word	Warning	[3]
Storage Class Code	11 (Combustible Solids)	

| Water Hazard Class (WGK) | WGK 3 (severe hazard to water) | |

Personal Protective Equipment (PPE)

Before handling **Diethyl 2,5-dihydroxyterephthalate** for disposal, ensure the following personal protective equipment is used:

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3]
- Respiratory Protection: Use a dust mask (e.g., type N95) to avoid breathing in dust.[3]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[1]

Step-by-Step Disposal Protocol

Disposal of **Diethyl 2,5-dihydroxyterephthalate** must be managed through an approved hazardous waste program.[4] Under no circumstances should it be disposed of in the regular

trash or down the sewer system.[3][4][5]

1. Waste Collection and Containment:

- Collect waste **Diethyl 2,5-dihydroxyterephthalate**, including any contaminated materials from spill cleanups, and place it in a suitable, closed container.[3]
- Ensure the waste container is compatible with the chemical, in good condition, and does not leak.[6] Plastic containers are often preferred over glass when compatibility is not an issue.
[4]
- Do not fill waste containers beyond 90% of their capacity.[7]
- Keep the container tightly closed except when adding waste.[3][6]

2. Spill and Residue Management:

- For spills, pick up and arrange disposal without creating dust.[3] Sweep up the material and place it into a suitable closed container for disposal.[3]
- Avoid letting the product or spill residue enter drains.[3]
- Empty containers that held the chemical should be treated as unused product and disposed of accordingly.[3] Alternatively, containers can be triple-rinsed with an appropriate solvent; the rinsate must be collected and treated as hazardous waste.[6]

3. Labeling Hazardous Waste:

- All chemical waste containers must be clearly labeled as "Hazardous Waste."[4][6]
- The label must include the following information:[4]
 - Full chemical name: "**Diethyl 2,5-dihydroxyterephthalate**". Do not use abbreviations or chemical formulas.[4]
 - The quantity of the waste.
 - Date of waste generation.

- The location of origin (e.g., department, room number).
- The Principal Investigator's name and contact information.[4]
- Appropriate hazard pictograms must be checked.[4]

4. Storage and Segregation:

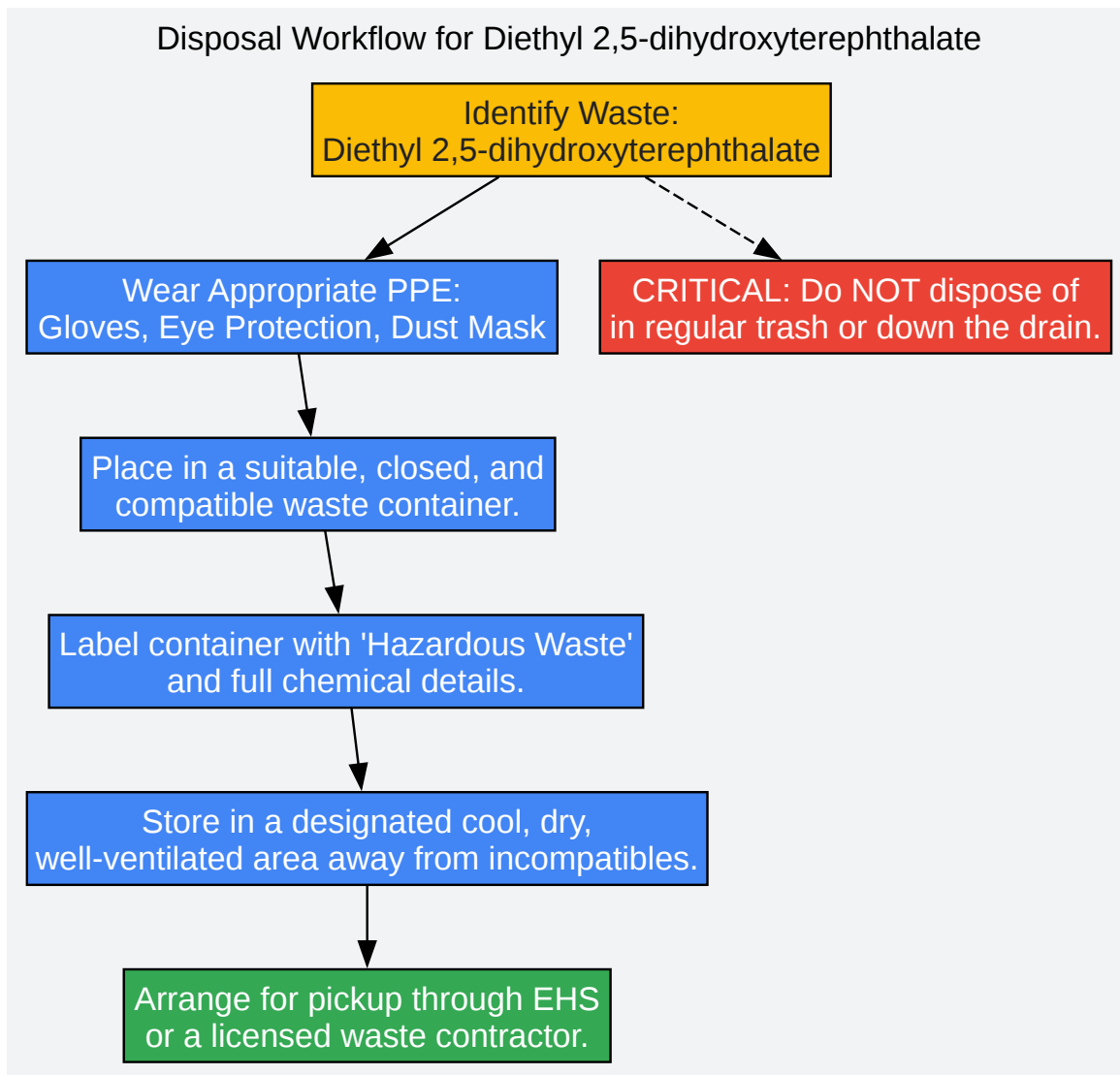
- Store the sealed and labeled hazardous waste container in a designated cool, dry, and well-ventilated area.[3]
- Segregate the waste from incompatible materials.[6]

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup.[4][8]
- Provide them with a complete list of all chemicals to be disposed of.[4]
- Have the Safety Data Sheet (SDS) available for reference.[1][3]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Diethyl 2,5-dihydroxyterephthalate**.



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Caption: Workflow for the safe disposal of **Diethyl 2,5-dihydroxyterephthalate**.

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